

# Safety and Handling of 3-Carboxyphenylboronic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-Carboxyphenylboronic acid

Cat. No.: B1666559

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Carboxyphenylboronic acid** (CAS No: 25487-66-5) is a versatile organic compound widely utilized in medicinal chemistry and drug discovery. Its utility as a building block in cross-coupling reactions, such as the Suzuki-Miyaura coupling, makes it a valuable reagent for the synthesis of complex molecules.<sup>[1]</sup> However, like all chemical reagents, a thorough understanding of its hazard profile and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the safety and handling precautions for **3-Carboxyphenylboronic acid**, intended for researchers, scientists, and drug development professionals.


## Hazard Identification and Classification

**3-Carboxyphenylboronic acid** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification<sup>[2][3]</sup>

Classification	Category
Acute toxicity, oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity, single exposure (Respiratory tract irritation)	Category 3

Table 2: Hazard Statements and Pictogram[2][3]

Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed.[2] H315: Causes skin irritation.[2] [3] H319: Causes serious eye irritation.[2][3] H335: May cause respiratory irritation.[2][3]

## Toxicological Data

While comprehensive toxicological data is not extensively available, the following acute toxicity data has been reported. It is important to note that the toxicological properties have not been fully investigated, and the compound should be handled with care.[4][5]

Table 3: Acute Toxicity Data[6]

Type of Test	Route of Exposure	Species Observed	Dose/Duration
LD50 (Lethal dose, 50 percent kill)	Oral	Rodent - rat	>3 gm/kg
LD50 (Lethal dose, 50 percent kill)	Intravenous	Rodent - mouse	2560 mg/kg

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the consistent use of appropriate personal protective equipment are crucial for minimizing exposure risks.

### Engineering Controls

- Work with **3-Carboxyphenylboronic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Ensure that safety showers and eyewash stations are readily accessible.

### Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment[\[7\]](#)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be appropriate in some situations. <a href="#">[7]</a>
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. <a href="#">[8]</a>
Skin and Body Protection	Laboratory coat. Impervious clothing should be worn when handling larger quantities.
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use a respirator with appropriate cartridges. <a href="#">[8]</a>

### Hygiene Practices

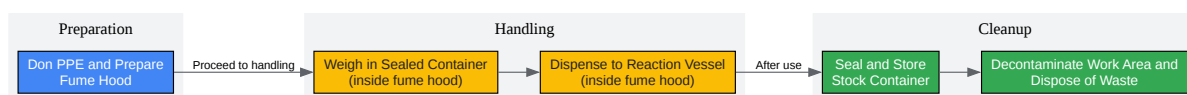
- Avoid inhalation, contact with eyes and skin.[\[2\]](#)

- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]
- Remove contaminated clothing and wash it before reuse.[4]

## Experimental Protocols

### General Handling and Dispensing Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within a chemical fume hood by laying down absorbent bench paper.
- Weighing: To avoid creating dust in the open lab, transfer the solid **3-Carboxyphenylboronic acid** from its storage container to a tared, sealed container inside the fume hood.
- Dispensing: Transport the sealed container to the balance for weighing. Make any necessary adjustments to the quantity back inside the fume hood.
- Reaction Setup: Add the weighed **3-Carboxyphenylboronic acid** to the reaction vessel within the fume hood.
- Post-Handling: Tightly seal the stock container of **3-Carboxyphenylboronic acid** and return it to its designated storage location. Clean any contaminated surfaces and dispose of contaminated materials as hazardous waste.



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**Caption:** General workflow for safely handling **3-Carboxyphenylboronic acid**.

### Risk Assessment Protocol

A risk assessment should be performed before undertaking any new procedure involving **3-Carboxyphenylboronic acid**.

- **Identify Hazards:** Review the Safety Data Sheet (SDS) to understand the health and physical hazards of **3-Carboxyphenylboronic acid** and any other chemicals involved in the procedure.[\[9\]](#)
- **Evaluate Risks:** Assess the potential for exposure via inhalation, skin contact, eye contact, and ingestion based on the experimental setup and quantities being used.
- **Implement Control Measures:** Determine the necessary engineering controls (fume hood), administrative controls (SOPs, training), and PPE to minimize risks.[\[10\]](#)
- **Plan for Emergencies:** Ensure spill kits are available and personnel are trained on emergency procedures, including first aid and spill cleanup.
- **Review and Document:** Document the risk assessment and review it periodically or whenever there is a change in the procedure.

## First Aid Measures

In the event of exposure, immediate action is critical. The following table outlines the recommended first aid measures.

Table 5: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothes and shoes. Seek medical attention if irritation persists.[4]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

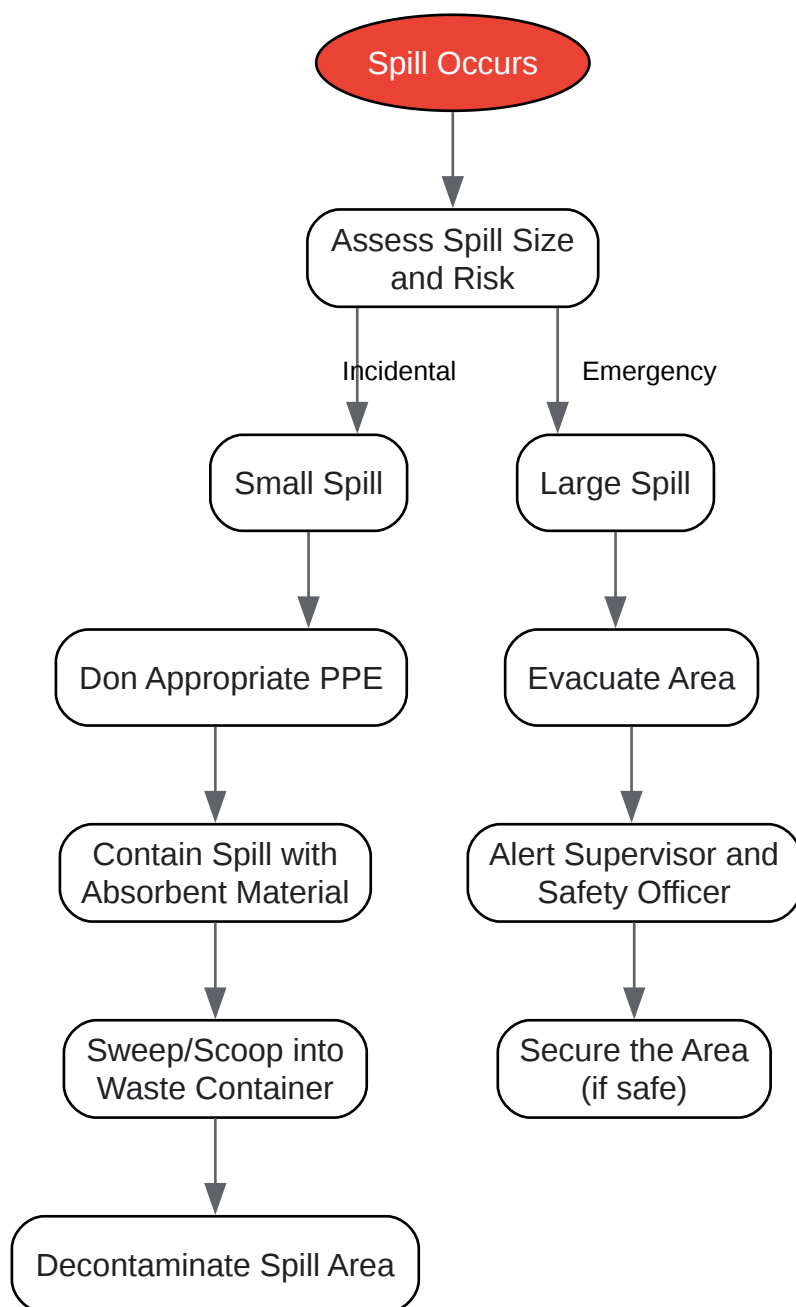
## Spill and Emergency Procedures

Prompt and appropriate response to spills is essential to prevent further contamination and exposure.

### Accidental Release Measures

- Small Spills:
  - Ensure adequate ventilation and wear appropriate PPE.
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Sweep up the material and place it into a suitable, labeled container for disposal.[4]
  - Clean the spill area with soap and water.

- Large Spills:
  - Evacuate the area immediately.
  - Prevent further leakage or spillage if it is safe to do so.
  - Do not let the product enter drains.
  - Contact your institution's environmental health and safety department.



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**Caption:** Emergency response workflow for a chemical spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[7] Hazardous decomposition products include carbon oxides and boron oxides.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Storage and Disposal

Proper storage and disposal are crucial for maintaining the stability of the compound and ensuring environmental safety.

### Storage

- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly closed.[4]
- Some suppliers recommend refrigeration (store below 4°C/39°F).[6]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[4]

### Disposal

- Dispose of waste in accordance with local, state, and federal regulations.[2]
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[4]

## Conclusion



**3-Carboxyphenylboronic acid** is a valuable reagent in scientific research, particularly in the field of drug development. While it presents certain hazards, these can be effectively managed through the diligent application of the safety precautions and handling procedures outlined in this guide. A proactive approach to safety, including thorough risk assessment and the consistent use of personal protective equipment, is essential for creating a safe and productive research environment.

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